

Application Note: Structural Characterization of 4-Ethyl Trazodone using NMR and Mass Spectrometry

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Compound of Interest

Compound Name: 4-Ethyl trazodone

CAS No.: 1346599-35-6

Cat. No.: B584652

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Introduction

4-Ethyl trazodone, chemically known as 2-[3-[4-(3-chloro-4-ethylphenyl)piperazin-1-yl]propyl]-[1][2][3]triazolo[4,3-a]pyridin-3-one, is a known impurity and analog of the antidepressant drug Trazodone.[4][5] As a critical component in pharmaceutical quality control and drug development, its unambiguous identification and characterization are paramount to ensure the safety and efficacy of Trazodone formulations. This application note provides a detailed guide to the structural elucidation of **4-Ethyl trazodone** using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), two of the most powerful analytical techniques for molecular structure determination.

This document outlines optimized protocols for sample preparation and data acquisition for both NMR and MS analyses. Furthermore, it delves into the interpretation of the expected spectral data, providing a predictive framework for the characterization of **4-Ethyl trazodone** based on the known spectral properties of the parent Trazodone molecule.

Chemical Structure and Properties

- IUPAC Name: 2-[3-[4-(3-chloro-4-ethylphenyl)piperazin-1-yl]propyl]-[1][2][3]triazolo[4,3-a]pyridin-3-one[4]
- Molecular Formula: C₂₁H₂₆ClN₅O[4]
- Molecular Weight: 399.9 g/mol [4]
- Monoisotopic Mass: 399.1825882 Da[4]

Property	Value	Source
IUPAC Name	2-[3-[4-(3-chloro-4-ethylphenyl)piperazin-1-yl]propyl]-[1][2][3]triazolo[4,3-a]pyridin-3-one	PubChem[4]
Molecular Formula	C ₂₁ H ₂₆ ClN ₅ O	PubChem[4]
Molecular Weight	399.9 g/mol	PubChem[4]
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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual atoms. For **4-Ethyl trazodone**, ¹H and ¹³C NMR are crucial for confirming its structure.

Experimental Protocol: NMR Sample Preparation

The quality of NMR spectra is highly dependent on proper sample preparation. The following protocol is recommended for achieving high-resolution spectra of **4-Ethyl trazodone**.

- Solvent Selection: Choose a suitable deuterated solvent in which the sample is fully soluble. Chloroform-d (CDCl₃) or Dimethyl sulfoxide-d₆ (DMSO-d₆) are common choices for trazodone and its analogs.

- Sample Concentration:
 - For ^1H NMR, dissolve 5-10 mg of **4-Ethyl trazodone** in 0.6-0.7 mL of the chosen deuterated solvent.
 - For ^{13}C NMR, a higher concentration of 15-25 mg in 0.6-0.7 mL of solvent is recommended due to the lower natural abundance of the ^{13}C isotope.
- Sample Preparation:
 - Weigh the sample accurately in a clean, dry vial.
 - Add the deuterated solvent and gently vortex or sonicate to ensure complete dissolution.
 - Filter the solution through a glass wool or cotton plug in a Pasteur pipette directly into a clean, high-quality 5 mm NMR tube to remove any particulate matter.
- Internal Standard: For precise chemical shift referencing, an internal standard such as Tetramethylsilane (TMS) can be added to the solvent. Alternatively, the residual solvent peak can be used as a secondary reference.

Workflow for NMR Analysis

Caption: Workflow for NMR analysis of **4-Ethyl trazodone**.

Predicted ^1H NMR Spectral Data

The predicted ^1H NMR spectrum of **4-Ethyl trazodone** will be similar to that of Trazodone, with the key difference being the signals for the ethyl group on the phenyl ring. Based on the known spectrum of Trazodone, the following assignments for **4-Ethyl trazodone** in CDCl_3 are proposed:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Proposed Assignment
~7.8-7.0	m	7H	Aromatic protons
~4.2	t	2H	-N-CH ₂ - (propyl chain)
~3.2	m	4H	Piperazine protons
~2.7	q	2H	-CH ₂ - (ethyl group)
~2.6	t	2H	-CH ₂ - (propyl chain)
~2.5	m	4H	Piperazine protons
~2.0	m	2H	-CH ₂ - (propyl chain)
~1.2	t	3H	-CH ₃ (ethyl group)

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will provide further confirmation of the carbon skeleton. The predicted chemical shifts for **4-Ethyl trazodone** are:

Chemical Shift (δ , ppm)	Proposed Assignment
~170	C=O
~150-120	Aromatic carbons
~58	-N-CH ₂ - (propyl chain)
~53	Piperazine carbons
~49	Piperazine carbons
~45	-CH ₂ - (propyl chain)
~28	-CH ₂ - (ethyl group)
~26	-CH ₂ - (propyl chain)
~15	-CH ₃ (ethyl group)

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of a compound, as well as providing structural information through fragmentation analysis.

Experimental Protocol: Mass Spectrometry Sample Preparation

Proper sample preparation is crucial for obtaining high-quality mass spectra. The following is a general protocol for the analysis of **4-Ethyl trazodone** by electrospray ionization (ESI) mass spectrometry.

- **Solvent Selection:** Use a solvent system compatible with ESI-MS, typically a mixture of water, acetonitrile, or methanol with a small amount of formic acid or ammonium acetate to promote ionization.
- **Sample Concentration:** Prepare a stock solution of **4-Ethyl trazodone** at approximately 1 mg/mL in a suitable organic solvent. Dilute this stock solution to a final concentration of 1-10 µg/mL in the ESI-MS compatible solvent system.
- **Sample Preparation:**
 - Ensure the sample is fully dissolved.
 - Filter the final diluted sample through a 0.22 µm syringe filter to remove any particulates that could clog the instrument's tubing.

Workflow for Mass Spectrometry Analysis

Caption: Workflow for mass spectrometry analysis of **4-Ethyl trazodone**.

Predicted Mass Spectral Data

In positive ion mode ESI-MS, **4-Ethyl trazodone** is expected to be observed as the protonated molecule $[M+H]^+$.

- Expected $[M+H]^+$: m/z 400.1900 (for $C_{21}H_{27}ClN_5O^+$)

Predicted MS/MS Fragmentation

Tandem mass spectrometry (MS/MS) of the $[M+H]^+$ ion will provide valuable structural information. The fragmentation of **4-Ethyl trazodone** is expected to be analogous to that of Trazodone. The primary fragmentation pathways likely involve cleavage of the propyl linker and the piperazine ring.

Precursor Ion (m/z)	Predicted Fragment Ion (m/z)	Proposed Structure of Fragment
400.19	~204.12	$[CH_3CH_2(Cl)C_6H_3-N(CH_2)_2CH_2]^+$
400.19	~176.08	$[C_9H_{10}N_5O]^+$

The fragment at m/z ~204.12 would correspond to the ethyl-chlorophenylpiperazine moiety, while the fragment at m/z ~176.08 is characteristic of the triazolopyridinone portion of the molecule, consistent with the known fragmentation of Trazodone.

Conclusion

The combined application of NMR and mass spectrometry provides a robust and comprehensive approach for the structural characterization of **4-Ethyl trazodone**. The detailed protocols and predicted spectral data presented in this application note serve as a valuable resource for researchers and scientists in the pharmaceutical industry. By following these guidelines, the unambiguous identification and structural confirmation of this important Trazodone-related compound can be achieved with a high degree of confidence, ensuring the quality and safety of pharmaceutical products.

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